

Thermochemical Profile of 2-Methyl-2-Pentanol: A Technical Guide

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Compound of Interest

Compound Name: 2-METHYL-2-PENTANOL

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the available thermochemical data for **2-methyl-2-pentanol**. The information is presented in a structured format to facilitate its use in research, drug development, and scientific applications. This document includes tabulated quantitative data, detailed experimental protocols for thermochemical measurements, and a visualization of a key reaction pathway involving **2-methyl-2-pentanol**.

Core Thermochemical Data

The following tables summarize the key thermochemical properties of **2-methyl-2-pentanol**. This data is essential for understanding the energetic characteristics of this compound and for performing thermodynamic calculations in various chemical and biological systems.

Property	Value	Units	Reference
Molar Mass	102.177	$\text{g}\cdot\text{mol}^{-1}$	[1]
Boiling Point	121.1	$^{\circ}\text{C}$	[1]
Melting Point	-103	$^{\circ}\text{C}$	[1]
Density	0.8350	g/cm^3 at 20 $^{\circ}\text{C}$	[1]
Liquid Phase Heat Capacity ($C_{p,\text{liquid}}$)	289.03	$\text{J}\cdot\text{mol}^{-1}\cdot\text{K}^{-1}$ at 298.15 K	[2]
Enthalpy of Vaporization ($\Delta_{\text{vap}}H$)	See table below	$\text{kJ}\cdot\text{mol}^{-1}$	[3]

Enthalpy of Vaporization at Various Temperatures[3]

Temperature (K)	Enthalpy of Vaporization ($\text{kJ}\cdot\text{mol}^{-1}$)
298	45.4 ± 0.4
368	38.6 ± 0.2

Note: Explicit experimental data for the standard enthalpy of formation ($\Delta_{\text{f}}H^{\circ}$) and standard molar entropy (S°) for **2-methyl-2-pentanol** in its liquid state were not readily available in the searched literature. These values can be determined experimentally using techniques such as bomb calorimetry in conjunction with Hess's Law.

Experimental Protocols

The determination of thermochemical data relies on precise experimental methodologies. Below are detailed protocols for key experimental techniques used to measure the thermodynamic properties of alcohols like **2-methyl-2-pentanol**.

Bomb Calorimetry for Enthalpy of Combustion

The standard enthalpy of combustion, from which the standard enthalpy of formation can be derived, is determined using a bomb calorimeter. This technique measures the heat released

during the complete combustion of a substance in a constant-volume vessel.

Apparatus:

- Parr-type bomb calorimeter
- High-precision thermometer (graduated to 0.01 °C)
- Ignition circuit
- Oxygen tank with a pressure regulator
- Pellet press
- Fuse wire with a known heat of combustion
- Crucible
- Calorimeter bucket and jacket
- Stirrer

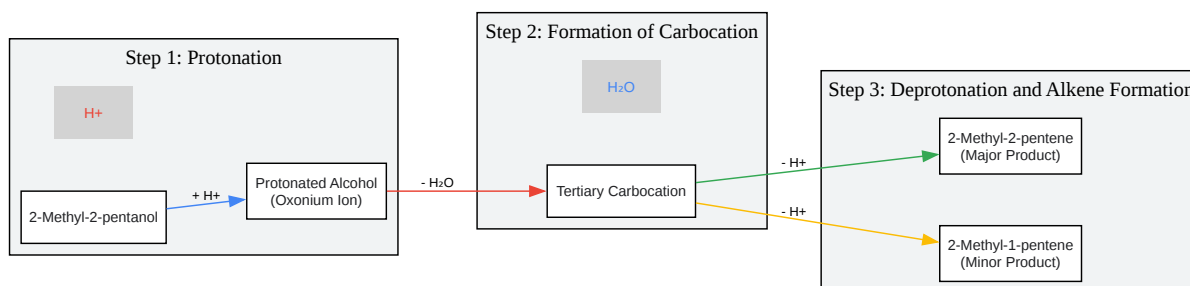
Procedure:[4][5][6]

- **Sample Preparation:** A known mass (typically around 1 gram) of **2-methyl-2-pentanol** is accurately weighed.[4] For liquid samples, a gelatin capsule may be used to contain the sample.[5]
- **Bomb Assembly:** The sample is placed in the crucible within the bomb. A measured length of fuse wire is attached to the electrodes, ensuring it is in contact with the sample.[7]
- **Pressurization:** The bomb is sealed and flushed with oxygen to purge any nitrogen. It is then filled with pure oxygen to a pressure of approximately 25-30 atm.[4][6]
- **Calorimeter Setup:** The bomb is placed in the calorimeter bucket, which is then filled with a precise volume (e.g., 2000 mL) of distilled water. The entire assembly is placed within the insulating jacket.[4][6]

- **Temperature Equilibration:** The stirrer is activated, and the system is allowed to reach thermal equilibrium. The initial temperature is recorded at regular intervals (e.g., every minute) for a period of time to establish a baseline.
- **Ignition:** The sample is ignited by passing an electric current through the fuse wire.^[4]
- **Post-Ignition Temperature Monitoring:** The temperature is recorded at short intervals (e.g., every 30 seconds) as it rises, and then at longer intervals as it begins to cool, until a steady rate of cooling is observed.^[4]
- **Post-Experiment Analysis:** The bomb is depressurized carefully. The length of the unburned fuse wire is measured to determine the amount that combusted. The interior of the bomb is inspected for any signs of incomplete combustion.^[7]
- **Calculations:** The heat capacity of the calorimeter system is determined by calibrating it with a standard substance of known heat of combustion, such as benzoic acid.^[6] The heat released by the combustion of the **2-methyl-2-pentanol** is then calculated from the observed temperature change and the heat capacity of the calorimeter. Corrections are made for the heat of combustion of the fuse wire. The standard enthalpy of combustion is then calculated per mole of the alcohol.

Reaction Pathway Visualization

A significant reaction of tertiary alcohols like **2-methyl-2-pentanol** is acid-catalyzed dehydration, which leads to the formation of alkenes. This reaction proceeds through a carbocation intermediate.



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Caption: Acid-catalyzed dehydration of **2-methyl-2-pentanol**.

The acid-catalyzed dehydration of **2-methyl-2-pentanol** proceeds through a three-step mechanism.[8] First, the hydroxyl group is protonated by an acid catalyst to form a good leaving group (water).[8] Subsequently, the loss of a water molecule results in the formation of a relatively stable tertiary carbocation.[8] Finally, a proton is eliminated from an adjacent carbon to form a double bond, yielding an alkene. The major product is the more substituted and therefore more stable alkene, 2-methyl-2-pentene, while the less substituted 2-methyl-1-pentene is the minor product.[9]

It is important to note that as a tertiary alcohol, **2-methyl-2-pentanol** is resistant to oxidation under mild conditions because the carbon atom bearing the hydroxyl group does not have a hydrogen atom attached to it.[10][11] Oxidation can only occur under harsh conditions that lead to the cleavage of carbon-carbon bonds.[12]

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